

# A Technical Guide to the Fundamental Properties of Nickel-62

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NICKEL-62

Cat. No.: B1143302

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core nuclear and physical properties of the stable isotope **Nickel-62** ( $^{62}\text{Ni}$ ). It details its unique stability, natural occurrence, synthesis, and applications, with a focus on the experimental methodologies used to determine its fundamental characteristics.

## Core Nuclear and Physical Properties

**Nickel-62** is a stable isotope of nickel containing 28 protons and 34 neutrons.[1][2] Its nucleus is distinguished by having the highest binding energy per nucleon of any known nuclide, making it the most thermodynamically stable nucleus.[1][3] This inherent stability makes  $^{62}\text{Ni}$  a crucial benchmark in nuclear physics research and a point of interest in studies of stellar nucleosynthesis.[4]

Table 1: Summary of Quantitative Data for **Nickel-62**

Property	Value	Unit
Symbol	$^{62}\text{Ni}$	-
Atomic Number (Z)	28	-
Neutron Number (N)	34	-
Mass Number (A)	62	-
Isotopic Mass	61.928345	Da
Isotopic Mass (AME2020)	61.92834537(55)	u
Mass Excess	-66.7462	MeV
Total Binding Energy	545.262	MeV
Binding Energy per Nucleon	8.7945	MeV
Natural Abundance	3.6346%	Atom %
Nuclear Spin and Parity	0+	-
Half-life	Stable	-

| Charge Radius | 3.8399(21) | fm |

Data sourced from references:[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

## Unparalleled Stability: The Peak of the Binding Energy Curve

The defining characteristic of **Nickel-62** is its exceptional nuclear stability, which arises from having the highest binding energy per nucleon (8.7945 MeV) among all known isotopes.[\[1\]](#)[\[2\]](#) This value is marginally greater than that of Iron-56 ( $^{56}\text{Fe}$ ), which is often mistakenly cited as the most stable nucleus.[\[3\]](#)[\[4\]](#) While  $^{56}\text{Fe}$  has a lower mass per nucleon,  $^{62}\text{Ni}$  possesses a more tightly bound nucleus.[\[1\]](#)

The higher binding energy of  $^{62}\text{Ni}$  signifies that more energy is required to break its nucleus apart into constituent protons and neutrons compared to any other nuclide.[\[4\]](#) This property

establishes **Nickel-62** as the theoretical endpoint for energy-releasing nuclear fusion processes in stars.[4] Fusion reactions that produce elements heavier than  $^{62}\text{Ni}$  are endothermic, meaning they consume rather than release energy.[4]

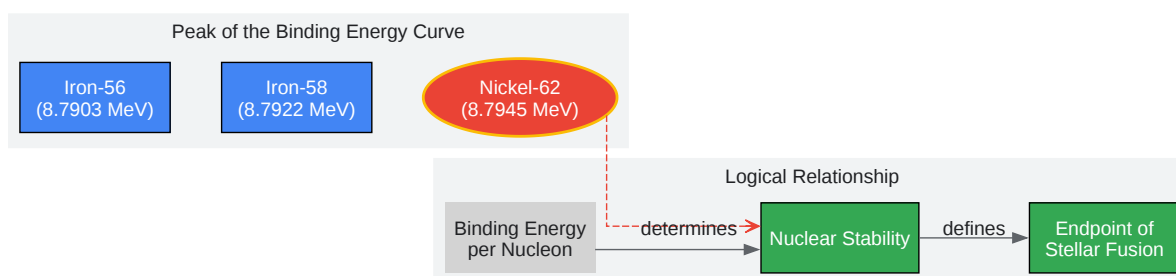
Table 2: Comparison of **Nickel-62** and Iron-56

Property	Nickel-62 ( $^{62}\text{Ni}$ )	Iron-56 ( $^{56}\text{Fe}$ )
Protons (Z)	28	26
Neutrons (N)	34	30
Binding Energy per Nucleon	8.7945 MeV	8.7903 MeV
Mass per Nucleon	930.417 MeV/c <sup>2</sup>	930.412 MeV/c <sup>2</sup>

| Natural Abundance | ~3.6% (of Ni) | ~91.8% (of Fe) |

Data sourced from references:[1][4]

The discrepancy between  $^{62}\text{Ni}$ 's maximal binding energy and  $^{56}\text{Fe}$ 's higher cosmic abundance is explained by the mechanisms of stellar nucleosynthesis. The alpha process in massive stars favors the production of  $^{56}\text{Ni}$  (which later decays to  $^{56}\text{Fe}$ ) as it is the natural endpoint of silicon-burning.[1][8] The formation of  $^{62}\text{Ni}$  occurs through less efficient pathways, resulting in its lower relative abundance in the universe.[4][8]



[Click to download full resolution via product page](#)

Caption: Relationship between binding energy and nuclear stability for iron-peak nuclides.

## Occurrence, Synthesis, and Applications

Natural Occurrence and Synthesis **Nickel-62** makes up approximately 3.6346% of naturally occurring nickel.[4] It is synthesized in the final stages of massive stars through silicon-burning processes, where a quasi-equilibrium state of nuclear reactions builds up iron-peak elements. [4] While it is the most stable nuclide, the kinetics of stellar nucleosynthesis favor the production of other isotopes like  $^{58}\text{Ni}$  (the most abundant) and  $^{60}\text{Ni}$ . [1][9]

For research purposes,  $^{62}\text{Ni}$  is often enriched from its natural concentration. Techniques like gas-phase centrifugation using volatile nickel compounds (e.g.,  $\text{Ni}(\text{CO})_4$ ) or electromagnetic separation in calutrons are employed to achieve isotopic purities exceeding 95%. [4][10]

Applications The unique properties of  $^{62}\text{Ni}$  make it valuable in several specialized fields:

- **Nuclear Physics Research:** As the most tightly bound nucleus,  $^{62}\text{Ni}$  serves as a fundamental benchmark for testing and refining theoretical models of nuclear structure. [4]
- **Radionuclide Production:** It is the precursor material for producing the radioisotope Nickel-63 ( $^{63}\text{Ni}$ ) via neutron capture ( $^{62}\text{Ni}(n,\gamma)^{63}\text{Ni}$ ). [2][7][11]  $^{63}\text{Ni}$  has applications as a source for X-ray fluorescence (XRF), in electron capture detectors for gas chromatography, and as a power source in betavoltaic devices. [11][12]
- **Materials Science:** Enriched  $^{62}\text{Ni}$  is used in neutron scattering experiments to study the structure of amorphous metals and high-performance martensitic steels. [7][12]

## Experimental Protocols: Isotope Ratio Mass Spectrometry (IRMS)

The precise determination of fundamental properties like isotopic mass and natural abundance is primarily accomplished through mass spectrometry. Isotope Ratio Mass Spectrometry (IRMS) is a powerful technique that measures the relative abundance of isotopes in a sample with extremely high precision. [13][14]

## Methodology for Isotopic Analysis of Nickel

The following protocol outlines the generalized steps for determining the isotopic composition of a nickel sample using a magnetic sector IRMS.

### 1. Sample Preparation and Introduction:

- **Conversion to Gaseous Form:** The solid nickel sample (e.g., high-purity metal powder) must first be converted into a suitable gaseous compound. For nickel, this can be achieved by reacting it to form a volatile compound like nickel carbonyl ( $\text{Ni}(\text{CO})_4$ ) or nickelocene ( $\text{Ni}(\text{C}_5\text{H}_5)_2$ ).<sup>[10][15]</sup> This step is critical and must be performed in a controlled environment to prevent isotopic fractionation.
- **Introduction to IRMS:** The resulting gas is introduced into the high-vacuum system of the mass spectrometer. This is typically done through a dual-inlet system that allows for rapid and repeated comparison between the sample gas and a calibrated reference standard of known isotopic composition.

### 2. Ionization:

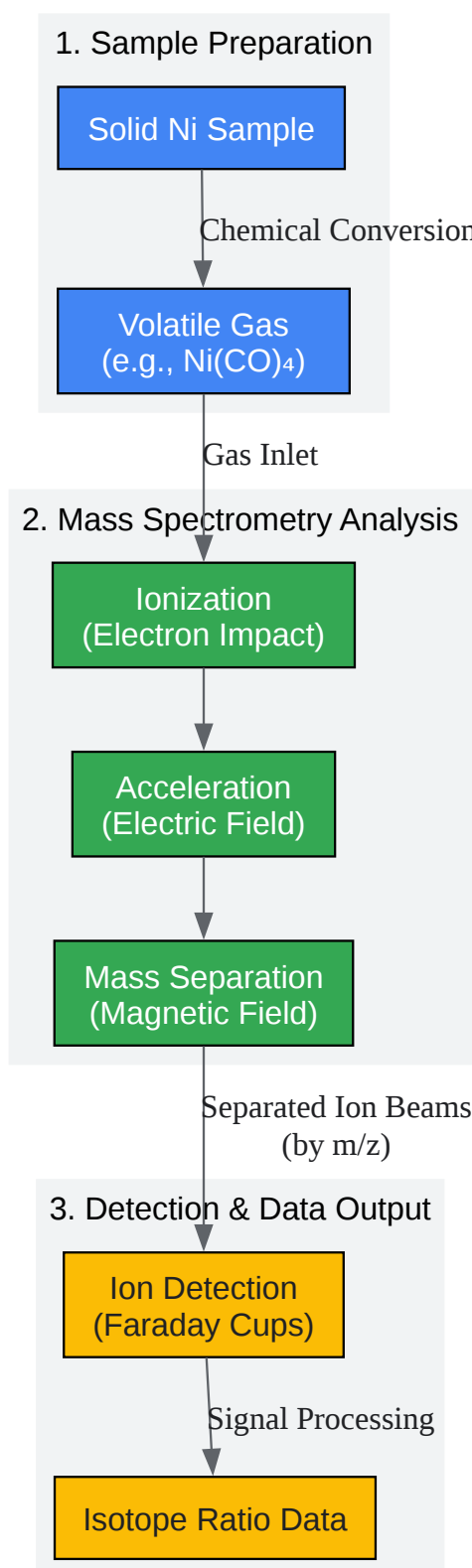
- **Electron Impact (EI) Source:** Once inside the ion source, the gas molecules are bombarded by a high-energy beam of electrons.<sup>[13]</sup>
- **Ion Formation:** This process ejects an electron from the molecule, creating a positively charged molecular ion (e.g.,  $[\text{Ni}(\text{CO})_4]^+$ ). The energy of the electron beam is carefully controlled to minimize fragmentation of the ion.

### 3. Mass Analysis:

- **Acceleration:** The newly formed positive ions are accelerated out of the ion source by a strong electric field, forming a focused ion beam.
- **Magnetic Deflection:** The ion beam then travels through a curved flight tube situated within a powerful magnetic field.<sup>[16]</sup> The magnetic field deflects the ions, with the radius of curvature being dependent on the mass-to-charge ratio ( $m/z$ ) of the ion.<sup>[13]</sup> Lighter isotopes (e.g., ions containing  $^{58}\text{Ni}$ ) are deflected more sharply than heavier isotopes (e.g., ions containing  $^{62}\text{Ni}$ ).<sup>[13]</sup>

#### 4. Detection and Data Acquisition:

- **Faraday Cups:** Spatially separated ion beams corresponding to the different nickel isotopes are simultaneously collected by a series of detectors called Faraday cups.[\[14\]](#) Each cup is positioned to capture ions of a specific  $m/z$ .
- **Signal Measurement:** When ions strike a Faraday cup, they generate a small electrical current. The intensity of this current is directly proportional to the abundance of that specific isotope in the beam.[\[16\]](#)
- **Isotope Ratio Calculation:** The instrument's electronics measure these currents with very high precision. The ratio of the currents from the different cups provides the isotope ratio of the sample relative to the reference standard. This allows for the determination of the natural abundance of  $^{62}\text{Ni}$ .



[Click to download full resolution via product page](#)

Caption: A simplified workflow for Isotope Ratio Mass Spectrometry (IRMS) analysis.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Nickel-62 - Wikipedia [en.wikipedia.org]
- 2. Nickel-62 - isotopic data and properties [chemlin.org]
- 3. What is the most stable nucleus? | Science Questions with Surprising Answers [wtamu.edu]
- 4. grokipedia.com [grokipedia.com]
- 5. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 6. Isotope data for nickel-62 in the Periodic Table [periodictable.com]
- 7. buyisotope.com [buyisotope.com]
- 8. nuclear physics - Why is  $^{58}\text{Ni}$  the most common isotope or nuclide of nickel if  $^{62}\text{Ni}$  has the most binding energy (per nucleon) of ANY known nucleus? - Physics Stack Exchange [physics.stackexchange.com]
- 9. Isotopes of nickel - Wikipedia [en.wikipedia.org]
- 10. researchgate.net [researchgate.net]
- 11. tracesciences.com [tracesciences.com]
- 12. Nickel-62 Ni-62 Nickel Isotope - China Isotope Development [asiaisotopeintl.com]
- 13. benchchem.com [benchchem.com]
- 14. Isotope Ratio Mass Spectrometry | Environmental Molecular Sciences Laboratory [emsl.pnnl.gov]
- 15. researchgate.net [researchgate.net]
- 16. Education - Stable Isotopes NOAA GML [gml.noaa.gov]
- To cite this document: BenchChem. [A Technical Guide to the Fundamental Properties of Nickel-62]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143302#fundamental-properties-of-nickel-62-isotope]



**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)